

Alanylphenylalanine: A Comprehensive Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: *Alanylphenylalanine*

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Shanghai, China – December 4, 2025 – This technical guide provides a detailed analysis of the physical and chemical properties of **alanylphenylalanine**, a dipeptide composed of alanine and phenylalanine residues. This document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource of key data, experimental methodologies, and workflow visualizations to support ongoing research and development efforts.

Core Physicochemical Properties

Alanylphenylalanine (Ala-Phe) is a dipeptide with the systematic IUPAC name (2S)-2-[[[(2S)-2-aminopropanoyl]amino]-3-phenylpropanoic acid[1]. As a white to off-white powder, its properties are crucial for applications in biochemical studies, peptide synthesis, and pharmaceutical development[2].

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of L-alanyl-L-phenylalanine. Data has been compiled from various sources, and a distinction is made between experimentally determined and computationally predicted values.

Property	Value	Data Type	Reference(s)
Molecular Identifiers			
IUPAC Name	(2S)-2-[[[(2S)-2-aminopropanoyl]amino]-3-phenylpropanoic acid	N/A	[1]
CAS Number	3061-90-3	N/A	[1][2][3]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₃	N/A	[1][2]
InChIKey	OMNVYXHOSHNURL-WPRPVWTQSA-N	N/A	[1]
SMILES	C--INVALID-LINK--N--INVALID-LINK--C(=O)O)N	N/A	[1]
Physical Properties			
Molecular Weight	236.27 g/mol	Calculated	[1][2]
Appearance	White to off-white powder	Experimental	[2]
Melting Point	289 - 291 °C	Experimental	[2]
Boiling Point	487.6 ± 45.0 °C	Predicted	[4]
Specific Optical Rotation	[α] ²⁰ /D = +39 ± 1° (c=1 in water)	Experimental	[2]
Chemical Properties			
Solubility	Insoluble in Water (< 0.1 mg/mL)	Experimental	
Insoluble/Slightly Soluble in DMSO (< 1 mg/mL)	Experimental		
LogP	-1.72	Extrapolated	[1]

pKa Values (Constituent Amino Acids)			
Experimental			
L-Alanine (α -COOH)	2.34	Experimental	[5] [6] [7]
L-Alanine (α -NH ₃ ⁺)	9.69	Experimental	[5] [6] [7]
L-Phenylalanine (α -COOH)	1.83 - 2.58	Experimental	[8] [9] [10]
L-Phenylalanine (α -NH ₃ ⁺)	9.13 - 9.24	Experimental	[8] [9] [10]

Note: Experimental pKa values for the terminal groups of the dipeptide **alanylphenylalanine** are not readily available in the cited literature. The values for the constituent free amino acids are provided for reference.

Experimental Protocols

Detailed methodologies are essential for the accurate characterization and application of **alanylphenylalanine**. The following sections outline standard experimental protocols for determining its key properties.

Synthesis and Purification

A common method for the synthesis of L-alanyl-L-phenylalanine involves the hydrogenation of a protected dipeptide precursor.

- **Hydrogenation:** A mixture of N-benzyloxycarbonyl-L-alanyl-L-phenylalanine and a 10% Palladium on carbon (Pd/C) catalyst in 95% ethyl alcohol is prepared.
- **Reaction:** The mixture is agitated in a Parr hydrogenation apparatus for approximately 16 hours at 20°C.
- **Filtration:** The reaction mixture is filtered to remove the Pd/C catalyst. The filtrate is then rinsed with water.

- **Concentration:** The combined solutions are concentrated under reduced pressure to yield L-alanyl-L-phenylalanine as a white solid.
- **Purity Analysis:** The purity of the final product is assessed using High-Performance Liquid Chromatography (HPLC) to ensure the absence of starting materials and byproducts, and to confirm the lack of racemization.

Melting Point Determination

Due to the tendency of peptides to decompose at high temperatures, Fast Scanning Calorimetry (FSC) is a preferred method over conventional calorimeters.

- **Sample Preparation:** A small, accurately weighed sample of the dipeptide is placed on the FSC sensor.
- **Instrumentation:** A Fast Scanning Calorimeter, such as a Mettler Toledo Flash DSC1, is used.
- **Heating Profile:** The sample is subjected to a rapid heating rate (e.g., up to 20,000 K/s) to minimize thermal decomposition before melting.
- **Data Acquisition:** The instrument records the heat flow as a function of temperature. The melting point is identified as the peak of the endothermic melting transition.
- **Analysis:** The onset and peak temperatures of the melting event are determined from the thermogram to define the melting range.

Specific Optical Rotation Measurement

Optical rotation is a critical measure of stereochemical purity.

- **Solution Preparation:** A precise concentration of L-alanyl-L-phenylalanine is prepared in a specified solvent (e.g., 1 g/100 mL in water)[2].
- **Instrumentation:** A polarimeter is used, typically with a sodium D-line light source (589 nm). The instrument is calibrated with a solvent blank.
- **Measurement:** The prepared solution is placed in a sample tube of a known path length (e.g., 1 decimeter). The observed rotation (α) is measured at a controlled temperature (e.g., 20°C).

- Calculation: The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l \times c)$ where α is the observed rotation, l is the path length in decimeters, and c is the concentration in g/mL^{[11][12][13][14]}.

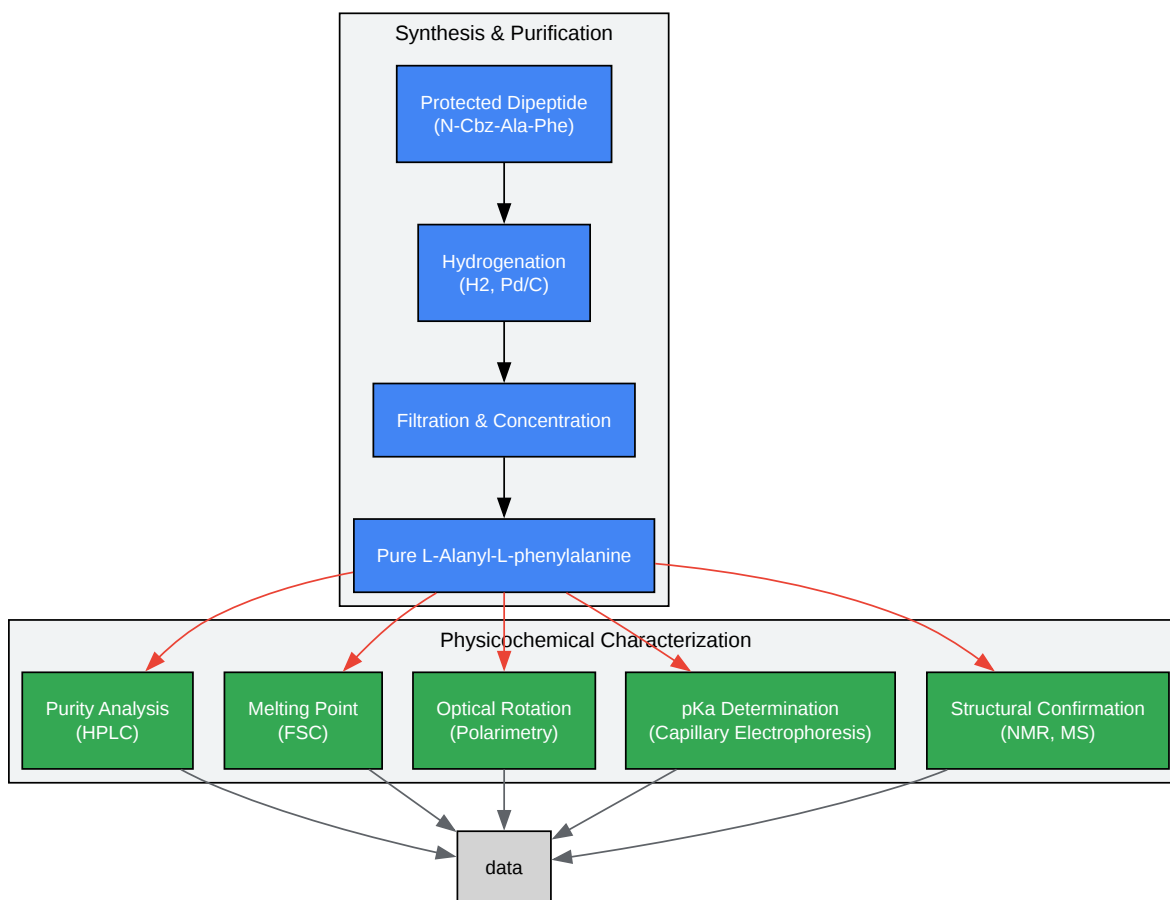
pKa Determination by Capillary Electrophoresis

Capillary Electrophoresis (CE) is an effective method for determining the acid dissociation constants of peptides.

- Electrolyte Preparation: A series of background electrolytes with varying pH values are prepared.
- Sample Injection: A solution of the dipeptide is injected into the capillary.
- Electrophoresis: A voltage is applied across the capillary, causing the charged peptide to migrate. The effective electrophoretic mobility is measured at each pH.
- Data Analysis: The effective mobility is plotted against the pH of the electrolyte. The resulting sigmoidal curve is analyzed to determine the inflection point, which corresponds to the pKa value of the ionizable group (the N-terminal amino group and the C-terminal carboxyl group).

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **alanylphenylalanine**, providing a clear visual guide for laboratory procedures.



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Caption: Workflow for **Alanylphenylalanine** Synthesis and Characterization.

Conclusion

This technical guide consolidates essential data on the physical and chemical properties of **alanylphenylalanine**. The provision of structured data tables and detailed experimental protocols aims to facilitate more efficient and accurate research in the fields of biochemistry, pharmacology, and materials science. The continued investigation into the properties and applications of such dipeptides is vital for advancing scientific knowledge and developing novel therapeutic agents.

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